

# Health and safety information for BaClF handling

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## Compound of Interest

Compound Name: Barium chloride fluoride (BaClF)

Cat. No.: B081958

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## Chemical Identification and Physical Properties

Barium Chloride Fluoride is a white, crystalline inorganic compound.[1][2] It is primarily used in laboratory settings for chemical synthesis.[2]

Table 1: Physical and Chemical Properties of Barium Chloride Fluoride

Property	Value	Source(s)
Chemical Name	Barium Chloride Fluoride	[3][4]
Synonyms	Barium Chlorofluoride, Barium Fluorochloride	[1][2]
CAS Number	13718-55-3	[1][3][4]
Molecular Formula	BaClF	[1][2][4]
Molar Mass	191.78 g/mol	[1]
Appearance	White crystalline solid	[1][2]
Solubility in Water	Poorly soluble / High solubility	[1][2]

Note: There are conflicting reports regarding water solubility. One source indicates it is poorly soluble[1], while another states it has high solubility.[2] Given the toxicity of soluble barium compounds, it should be handled as if it is soluble.

## Hazard Identification and Toxicology

The primary toxicological concern with BaClF is the barium ion ( $\text{Ba}^{2+}$ ), which is a muscle poison that causes stimulation and then paralysis.[5] Exposure can affect the cardiovascular system, nervous system, and kidneys.[5]

Table 2: Toxicological Data for Barium Compounds

Parameter	Value	Species	Compound Tested	Source(s)
LD <sub>50</sub> (Oral)	118 mg/kg	Rat	Barium Chloride	[5]

| Reported Fatal Dose | 0.8 - 0.9 g | Human | Barium Chloride |[6] |

Symptoms of Exposure:

- Ingestion: The most critical route of exposure. Symptoms include nausea, vomiting, severe abdominal pain, and watery/bloody diarrhea.[5] This is followed by muscle tremors, paralysis, a slow or irregular heartbeat, and can lead to respiratory failure and death, sometimes within hours.[5][7]
- Inhalation: May cause irritation to the respiratory tract with symptoms like coughing and sore throat.[5] Significant absorption can lead to systemic poisoning with symptoms similar to ingestion.[5][7]
- Skin Contact: Can cause irritation and dermatitis.[5] While absorption through intact skin is not likely, it can be absorbed through cuts or abrasions, potentially leading to systemic effects.[5]
- Eye Contact: Causes severe irritation, redness, and pain.[5][8]

## Occupational Exposure Limits

Regulatory agencies have established occupational exposure limits (OELs) for soluble barium compounds to protect workers.

Table 3: Occupational Exposure Limits for Soluble Barium Compounds (as Ba)

Organization	Limit	Value	Source(s)
OSHA (PEL)	TWA (8-hour)	0.5 mg/m <sup>3</sup>	[9]
NIOSH (REL)	TWA (10-hour)	0.5 mg/m <sup>3</sup>	[9]

| NIOSH (IDLH) | Immediately Dangerous to Life or Health | 50 mg/m<sup>3</sup> |[9][10] |

## Experimental Protocols

Detailed experimental protocols for establishing the specific toxicological values of BaClF are not available in the reviewed literature. However, the methodologies for determining such data follow standardized toxicological and occupational health practices.

- **Lethal Dose, 50% (LD<sub>50</sub>) Determination:** The oral LD<sub>50</sub> value, such as the 118 mg/kg for barium chloride in rats, is typically determined through acute toxicity studies. In these experiments, groups of laboratory animals are administered progressively higher single doses of the substance via gavage. The animals are then observed for a set period (commonly 14 days) for signs of toxicity and mortality. Statistical methods, such as probit analysis, are used to calculate the dose that is lethal to 50% of the test population.
- **Occupational Exposure Limit (OEL) Establishment:** OELs, such as the OSHA PEL and NIOSH REL, are established by regulatory bodies based on a comprehensive review of available scientific data. This process includes analyzing animal toxicity studies, human epidemiological data, and case reports. The goal is to identify a concentration in the air to which nearly all workers may be repeatedly exposed, day after day, without adverse health effects. The IDLH value represents a concentration from which a worker could escape within 30 minutes without suffering irreversible health effects.

## Safe Handling, Storage, and Personal Protection

A systematic approach is mandatory to handle BaClF safely. This involves a combination of engineering controls, administrative controls, and personal protective equipment (PPE).

## Engineering Controls

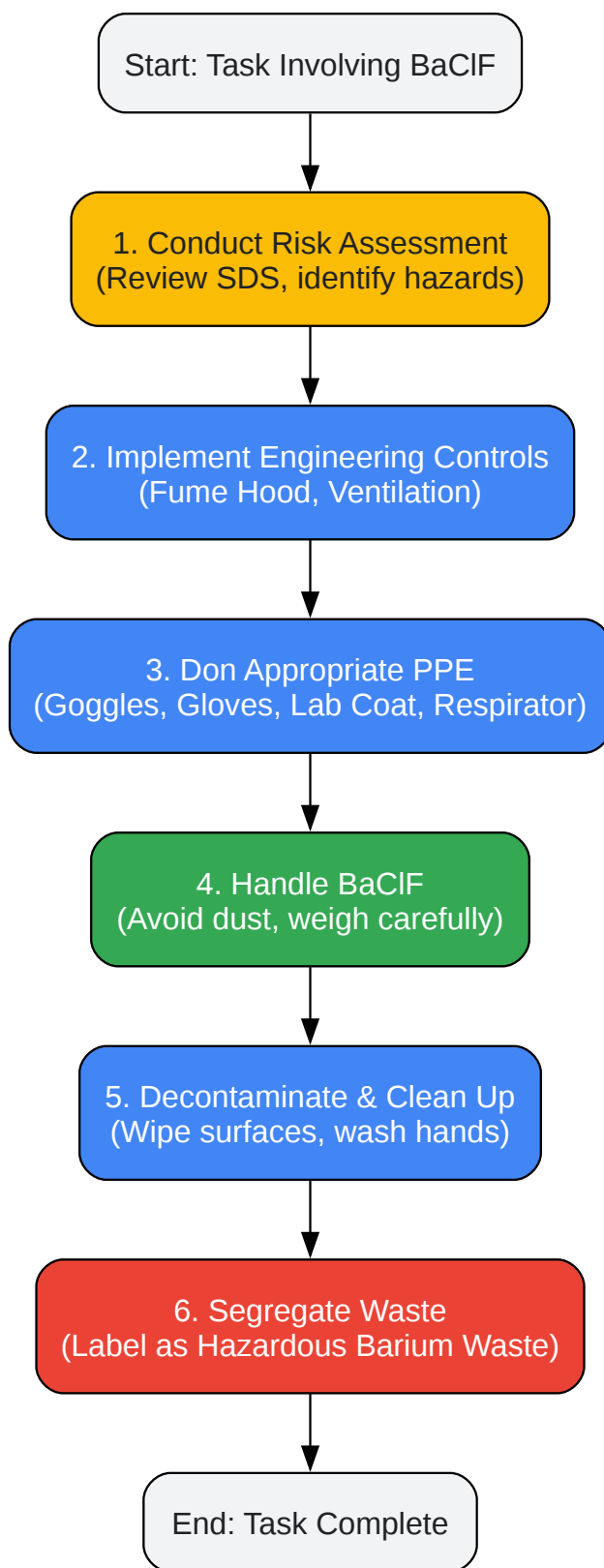
- Ventilation: Use only in a well-ventilated area.<sup>[11]</sup> For procedures that may generate dust, a chemical fume hood is required.<sup>[12]</sup>
- Isolation: Conduct procedures within a designated area to contain potential spills.

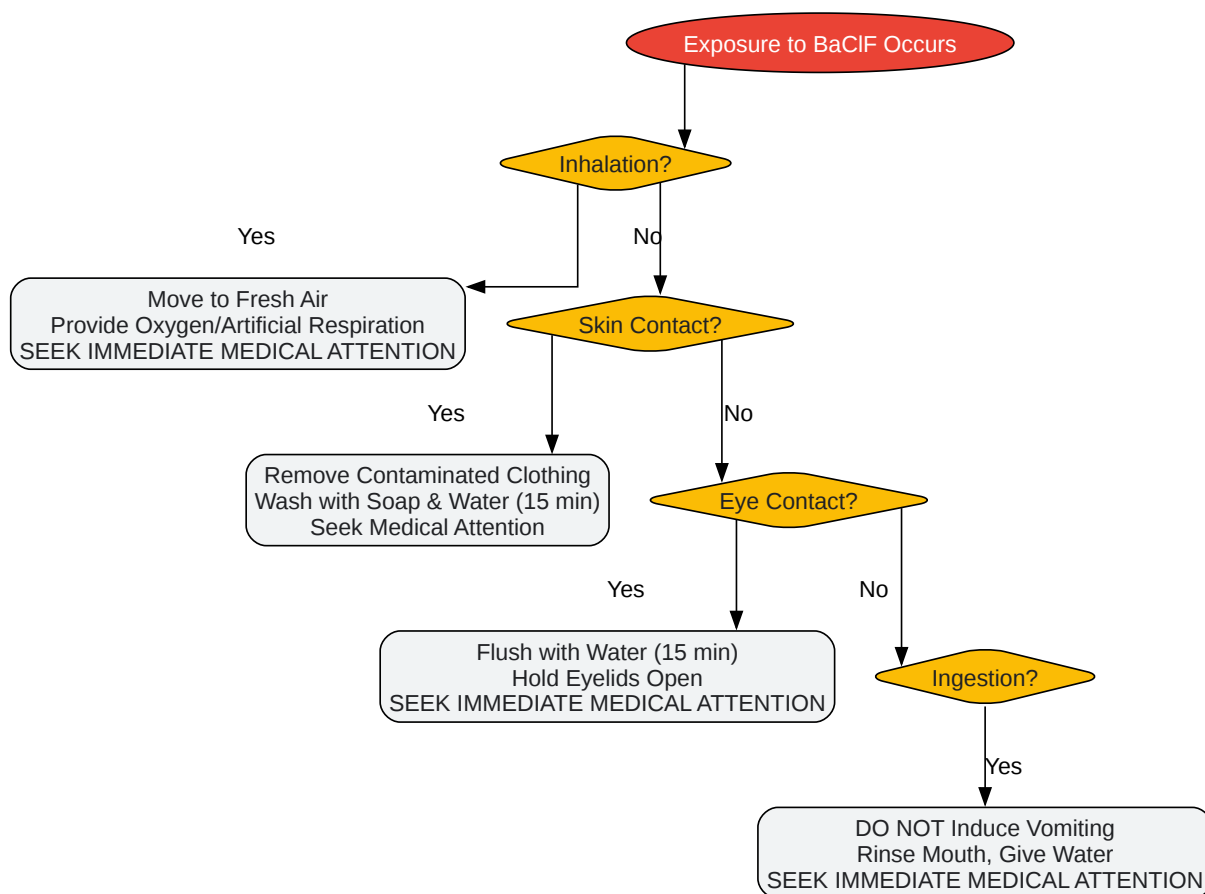
## Personal Protective Equipment (PPE)

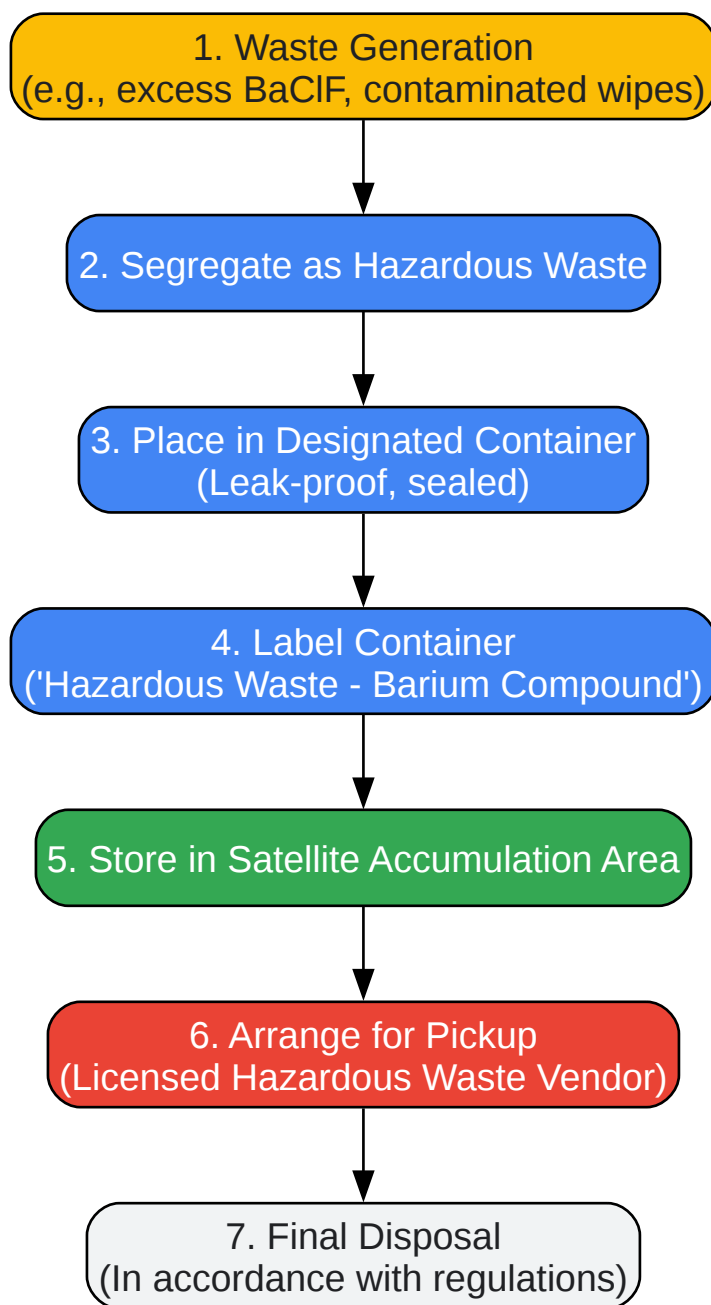
- Eye and Face Protection: Wear tightly fitting, splash-proof safety goggles with side shields conforming to EN 166 (EU) or NIOSH (US) standards.<sup>[3]</sup> A face shield may be required for splash hazards.<sup>[5]</sup>
- Skin Protection: A lab coat or chemical-resistant apron is necessary.<sup>[5]</sup> Wear impervious gloves, such as nitrile or butyl rubber; inspect gloves before use.<sup>[3][5][13]</sup>
- Respiratory Protection: If dust is generated or exposure limits are likely to be exceeded, use a NIOSH-approved particulate respirator (e.g., N95, R95, or P95).<sup>[3][9]</sup> For higher concentrations, a full-face respirator or powered air-purifying respirator (PAPR) may be necessary.<sup>[9]</sup>

## Handling and Storage

- Handling: Avoid creating dust.<sup>[3]</sup> Do not breathe dust or vapors. Avoid all contact with eyes, skin, and clothing.<sup>[3]</sup> Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.<sup>[3]</sup>
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong acids and oxidizers.<sup>[5][9][11]</sup> Keep containers tightly closed and store in a locked cabinet or area to restrict access.<sup>[8][12]</sup>







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